

# Applications of Decafluorobenzhydrol in Materials Science: Information Not Available

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## Compound of Interest

Compound Name: Decafluorobenzhydrol

Cat. No.: B167739

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Extensive searches for "Applications of **Decafluorobenzhydrol** in materials science" and related queries did not yield any specific information regarding its use in this field. The scientific literature and available documentation from the search results do not contain experimental protocols, quantitative data, or specific applications for **Decafluorobenzhydrol** in the development of new materials.

The search results did, however, provide information on the broader category of fluorinated polymers and their applications in materials science. These materials exhibit unique properties due to the presence of fluorine atoms, such as high thermal stability, chemical resistance, and low surface energy. For instance, research has been conducted on semi-fluorinated polymers for sustainable functional materials, which can be chemically recycled.<sup>[1]</sup> These polymers, derived from trans-cyclobutane fused cyclooctene (tCBCO) monomers, demonstrate tunable glass transition temperatures, excellent thermal stability with decomposition onset temperatures above 280 °C, and hydrophobicity with water contact angles greater than 90°. <sup>[1]</sup>

Another area of research in fluorinated materials involves the synthesis of poly[p-(2,5-dihydroxy)-phenylenebenzobisoxazole] (PBOH) fiber, which has been investigated for its thermal and mechanical properties.<sup>[2][3]</sup> While these examples highlight the ongoing research and applications of fluorinated compounds in materials science, they do not specifically mention or involve **Decafluorobenzhydrol**.

Due to the lack of specific information on **Decafluorobenzhydrol** in the provided search results, it is not possible to create the detailed Application Notes and Protocols, including data

tables and experimental workflows, as requested. Further research beyond the scope of the provided search results would be necessary to ascertain any potential applications of this specific compound in materials science.

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## References

- 1. Depolymerizable semi-fluorinated polymers for sustainable functional materials - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. [PDF] Synthesis and Properties of Poly[p-(2,5-dihydroxy)-phenylenebenzobisoxazole] Fiber | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Applications of Decafluorobenzhydrol in Materials Science: Information Not Available]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167739#applications-of-decafluorobenzhydrol-in-materials-science]

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